

An In-depth Technical Guide to tert-Butyl Carbamate: Synthesis, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butylcarbamate*

Cat. No.: *B1260302*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of tert-butyl carbamate, a versatile reagent widely employed in organic synthesis, particularly as a protecting group for amines. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, and illustrates key reaction mechanisms and workflows.

Core Properties of tert-Butyl Carbamate

tert-Butyl carbamate, also known as Boc-amide, is a white crystalline solid at room temperature.^[1] Its stability and solubility in a range of organic solvents make it a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of tert-butyl carbamate is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C5H11NO2	[1][2][3]
Molecular Weight	117.15 g/mol	[1][2][3][4]
Melting Point	105-108 °C	[2][4][5]
Boiling Point	218.95 °C (rough estimate)	[2][4]
Density	1.1274 g/cm ³ (rough estimate)	[2][4]
Flash Point	82.4 °C	[2]
Vapor Pressure	0.408 mmHg at 25°C	[2]
pKa	13.59 ± 0.50 (Predicted)	[4][5]

Solubility Profile

The solubility of tert-butyl carbamate in various solvents is crucial for its application in organic synthesis and is detailed in Table 2.

Solvent	Solubility	Source(s)
Methylene Chloride	Soluble	[2][4][5][6][7]
Chloroform	Soluble	[2][4][5][6][7]
Alcohols (e.g., Methanol)	Soluble	[2][4][5][6][7]
Water	Slightly soluble	[2][4][5][6][7]
Petroleum Ether	Slightly soluble	[2][4][5][6][7]

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of tert-butyl carbamate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (CDCl_3): Chemical shifts are observed for the protons of the tert-butyl group and the amine group.[8][9]
- ^{13}C NMR: Provides information on the carbon framework of the molecule.[3]

Infrared (IR) Spectroscopy

The IR spectrum of tert-butyl carbamate shows characteristic absorption bands for the N-H and C=O stretching vibrations of the carbamate functional group.[3][10]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of tert-butyl carbamate, confirming its molecular formula.[3][11][12][13][14][15]

Synthesis of tert-Butyl Carbamate

Several methods have been developed for the synthesis of tert-butyl carbamate. Two common and effective laboratory-scale preparations are detailed below.

Method 1: From tert-Butyl Alcohol and Sodium Cyanate

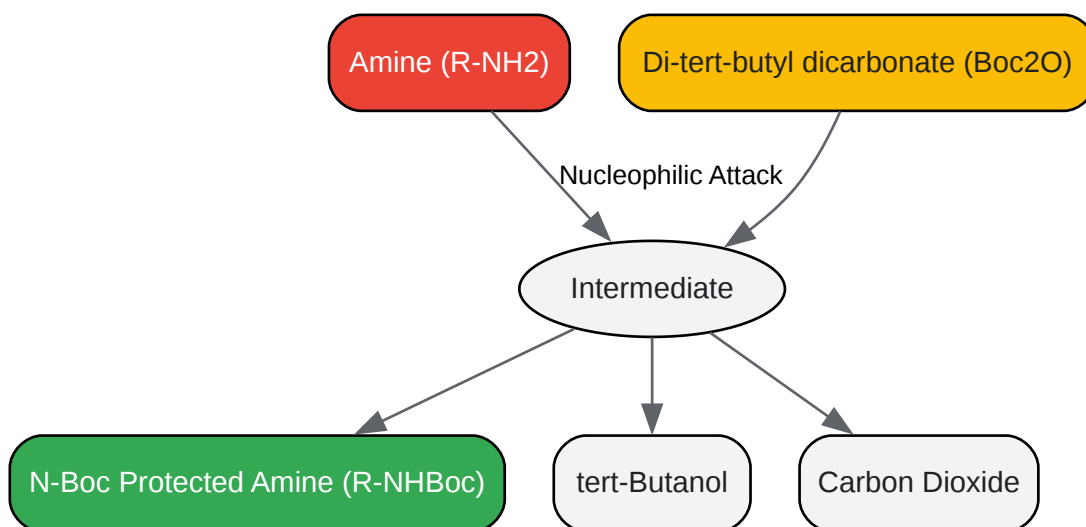
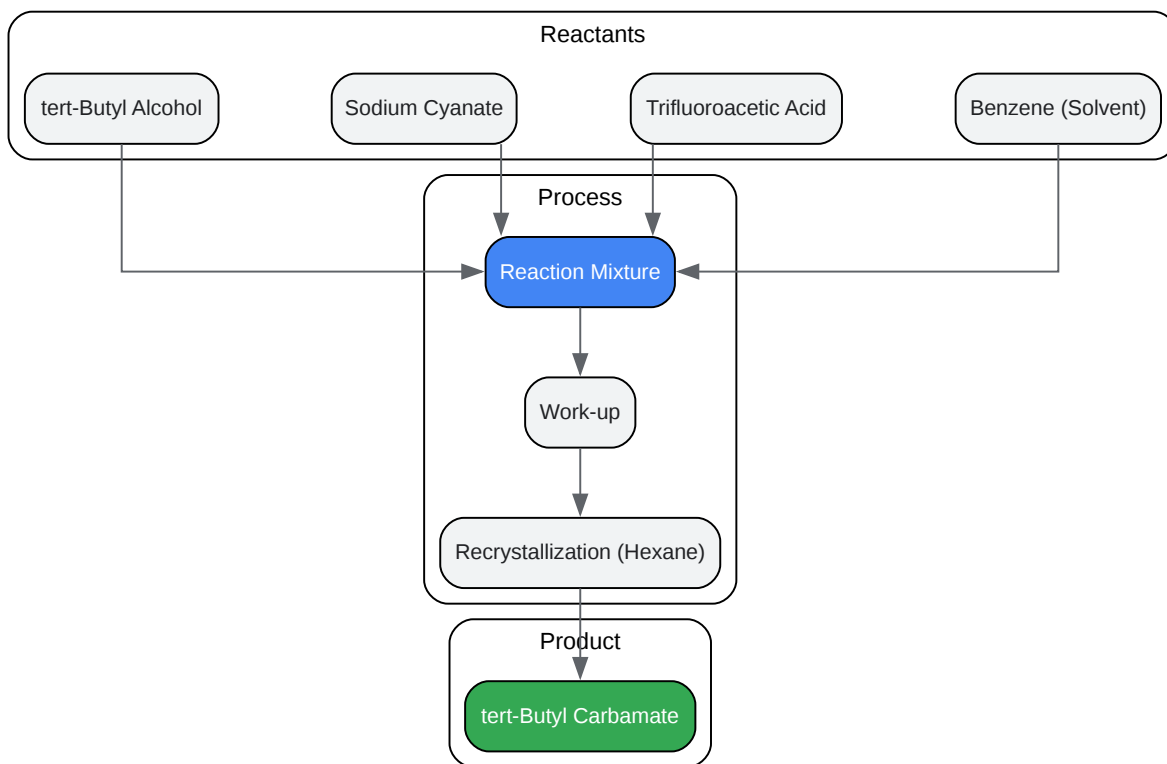
This procedure involves the reaction of tert-butyl alcohol with sodium cyanate in the presence of trifluoroacetic acid.[16]

Experimental Protocol:

- **Reaction Setup:** In a 500-mL three-necked flask equipped with a mechanical stirrer, a thermometer, and an addition funnel, add a solution of 14.8 g (0.20 mole) of tert-butyl alcohol in 125 ml of benzene.
- **Addition of Reagents:** Add 26.0 g (0.40 mole) of sodium cyanate to the flask.
- **Acid Addition:** While stirring the suspension slowly (approximately 120 rpm), add 48.0 g (31.2 ml, 0.42 mole) of trifluoroacetic acid dropwise at a rapid rate. The reaction should be carried out in a fume hood.[16]

- Reaction Work-up: After the addition is complete, the reaction mixture is worked up to isolate the product.
- Purification: The crude product is purified by recrystallization from hexane to yield white needles of tert-butyl carbamate.[16] The reported yield is 76–94%, with a melting point of 107–109 °C.[16]

Reaction Workflow: Synthesis from tert-Butyl Alcohol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. chembk.com [chembk.com]
- 3. tert-Butyl carbamate | C₅H₁₁NO₂ | CID 77922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tert-Butyl carbamate CAS#: 4248-19-5 [m.chemicalbook.com]
- 5. tert-Butyl carbamate | 4248-19-5 [chemicalbook.com]
- 6. tert-Butyl carbamate, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. echemi.com [echemi.com]
- 8. tert-Butyl carbamate(4248-19-5) ¹H NMR spectrum [chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. benchchem.com [benchchem.com]
- 11. Protonation Sites and Dissociation Mechanisms of t-Butylcarbamates in Tandem Mass Spectrometric Assays for Newborn Screening - PMC [pmc.ncbi.nlm.nih.gov]
- 12. tert-Butyl carbamate [webbook.nist.gov]
- 13. tert-Butyl carbamate(4248-19-5) MS spectrum [chemicalbook.com]
- 14. dev.spectrabase.com [dev.spectrabase.com]
- 15. spectrabase.com [spectrabase.com]
- 16. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl Carbamate: Synthesis, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260302#tert-butyl-carbamate-synthesis-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com